

Personal protective equipment for handling 1-(2-Chloro-6-hydroxyphenyl)ethanone

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Compound of Interest

Compound Name: 1-(2-Chloro-6-hydroxyphenyl)ethanone

Cat. No.: B1349113

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Essential Safety and Handling Guide for 1-(2-Chloro-6-hydroxyphenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, use, and disposal of **1-(2-Chloro-6-hydroxyphenyl)ethanone** (CAS No. 55736-04-4). Adherence to these procedures is essential for ensuring laboratory safety and maintaining a secure research environment.

Personal Protective Equipment (PPE)

When handling **1-(2-Chloro-6-hydroxyphenyl)ethanone**, a comprehensive approach to personal protection is mandatory to minimize exposure risks. The following PPE is required:

- **Eye and Face Protection:** Chemical splash goggles or a face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166 is essential to protect against splashes and airborne particles.^{[1][2]}
- **Skin Protection:**
 - **Gloves:** Wear appropriate chemical-resistant gloves that have been tested according to EN 374.^{[3][4]} It is crucial to inspect gloves for any signs of degradation before use and to

employ proper glove removal techniques to avoid skin contact.[5]

- Lab Coat/Protective Clothing: A complete protective suit or a lab coat that is flame-retardant and impervious should be worn to protect against chemical splashes and contamination.[5][6] Contaminated clothing must be removed immediately and washed before reuse.[4][7]
- Respiratory Protection: In situations where dust or aerosols may be generated, or if ventilation is inadequate, a NIOSH (US) or EN 143 (EU) approved particulate respirator should be used.[5] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.[7]

Operational and Handling Plan

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[7][8]
- Keep away from heat, sparks, open flames, and other sources of ignition.[7]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and acids.[1][2]

Handling:

- Ensure adequate ventilation at the workstation, utilizing local exhaust ventilation or a chemical fume hood.[9][10]
- Avoid contact with skin, eyes, and clothing.[7][10]
- Do not breathe dust, fumes, or vapors.[6][10]
- Wash hands thoroughly after handling the substance.[4][7]
- Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[2][7]

Emergency Procedures

In the event of exposure, immediate action is critical:

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][7][8]
- Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[8] Seek medical attention if irritation persists.[4]
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][8] Remove contact lenses if present and easy to do.[11] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[8] Never give anything by mouth to an unconscious person.[5][8] Seek immediate medical attention.

Disposal Plan

All waste, including the chemical itself and any contaminated materials, must be handled as hazardous waste.

- Chemical Waste: Dispose of the contents and container in accordance with local, regional, and national hazardous waste regulations.[1][6] Do not empty into drains.[1][2]
- Contaminated Materials: Any materials that have come into contact with **1-(2-Chloro-6-hydroxyphenyl)ethanone**, such as gloves, absorbent materials, and empty containers, should be collected in a suitable, labeled container for hazardous waste disposal.[1][7]

Summary of Safety and Handling Information

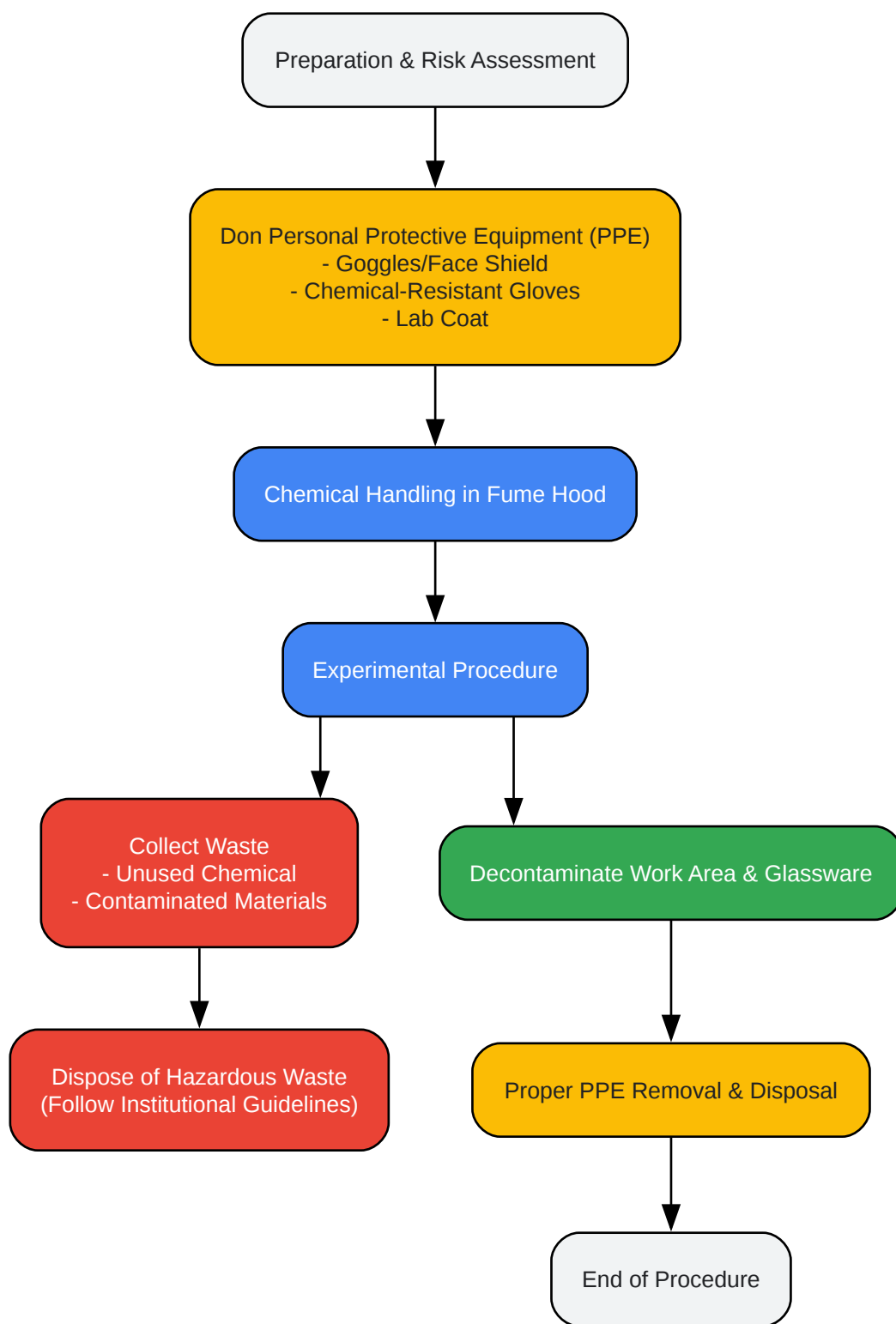
Aspect	Recommendation	Citations
Eye/Face Protection	Chemical splash goggles or face shield (OSHA 29 CFR 1910.133 or EN166).	[1] [2]
Hand Protection	Chemical-resistant gloves (tested to EN 374).	[3] [4]
Body Protection	Protective suit or lab coat.	[5] [6]
Respiratory Protection	NIOSH or EN 143 approved respirator if dust/aerosol is generated or ventilation is poor.	[5] [7]
Storage	Cool, dry, well-ventilated area in a tightly closed container, away from ignition sources and incompatibles.	[7] [8]
Handling	Use in a well-ventilated area (fume hood). Avoid contact and inhalation. Wash hands after use.	[9] [10]
Inhalation First Aid	Move to fresh air, provide oxygen or artificial respiration if needed, and get medical help.	[2] [7] [8]
Skin Contact First Aid	Flush with water for at least 15 minutes, remove contaminated clothing, and seek medical attention.	[4] [8]
Eye Contact First Aid	Flush with water for at least 15 minutes, remove contact lenses, and get immediate medical attention.	[2] [8] [11]
Ingestion First Aid	Do not induce vomiting. Rinse mouth and drink water if	[5] [8]

conscious. Get immediate medical attention.

Disposal

Dispose of as hazardous waste according to all applicable regulations. Do not release into the environment. [\[1\]](#)[\[6\]](#)

Experimental Workflow and Safety Protocol



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Caption: Workflow for the safe handling and disposal of **1-(2-Chloro-6-hydroxyphenyl)ethanone**.

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